

Regelidine stock solution preparation and storage

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Application Notes and Protocols for Regelidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Regelidine, a sesquiterpene alkaloid isolated from Tripterygium regelii, has garnered interest for its potential therapeutic properties. These application notes provide detailed protocols for the preparation and storage of **Regelidine** stock solutions to ensure stability and efficacy in research and drug development settings. Additionally, based on the known activities of related compounds and extracts from its source, a putative signaling pathway is described to guide mechanistic studies.

Chemical and Physical Properties

Regelidine is a natural product with the following properties:

Property	Value	Reference
Molecular Formula	C35H37NO8	[1]
Molecular Weight	599.67 g/mol	[1]
CAS Number	114542-54-0	[1]
Appearance	Off-white to light yellow solid	[1]



Regelidine Stock Solution Preparation Solubility

Regelidine is soluble in various organic solvents. For biological assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Solubility	Notes	Reference
DMSO	2 mg/mL (3.34 mM)	Requires sonication and warming to 60°C for complete dissolution. It is crucial to use newly opened, anhydrous DMSO as the compound is sensitive to moisture.	[1]
Other Solvents	Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Soluble, but less commonly used for in vitro cellular assays.	[2]

Protocol for Preparing a 10 mM Regelidine Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Regelidine** stock solution. Adjust volumes as needed for different concentrations or volumes.

Materials:

- Regelidine powder
- Anhydrous, cell culture grade DMSO
- Sterile microcentrifuge tubes
- · Vortex mixer



- Water bath or heat block set to 60°C
- Sonicator

Procedure:

- Weighing: Accurately weigh out 5.997 mg of Regelidine powder and place it in a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Regelidine powder.
- Initial Vortexing: Vortex the tube vigorously for 1-2 minutes to initiate the dissolution process.
- Heating and Sonication:
 - Place the tube in a water bath or heat block set to 60°C for 5-10 minutes.
 - Following heating, sonicate the tube for 10-15 minutes.
 - Visually inspect the solution to ensure all solid has dissolved. If not, repeat the heating and sonication steps.
- Sterilization (Optional): If required for your specific application, filter-sterilize the stock solution using a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1]

Storage and Stability of Regelidine Stock Solutions

Proper storage is critical to maintain the bioactivity of **Regelidine**.



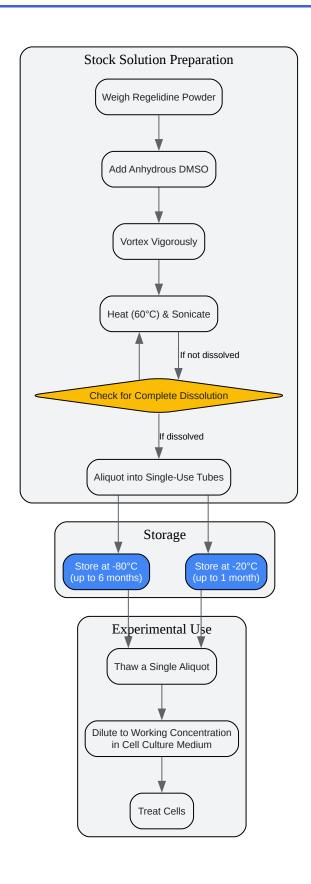
Storage Temperature	Shelf Life	Recommendations	Reference
-80°C	6 months	Recommended for long-term storage.	[1]
-20°C	1 month	Suitable for short-term storage.	[1]

Important Storage Guidelines:

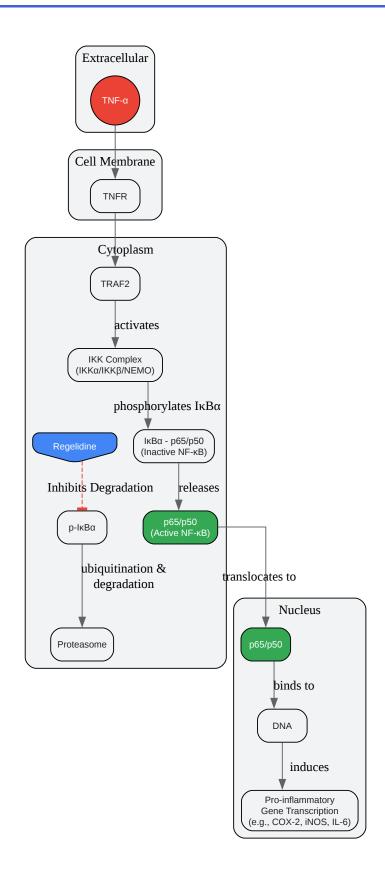
- Protect from Light: Regelidine solutions are light-sensitive and should be stored in amber or light-blocking tubes.[1]
- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to prevent degradation.[1]
- Hygroscopic Nature of DMSO: Use freshly opened DMSO and ensure tubes are tightly sealed to prevent the absorption of moisture, which can impact solubility and stability.[1]

Experimental Workflow for Stock Solution Preparation and Use









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